

Conformational Analysis of the 3,3-Difluoroazetidine Ring: A Comparative Guide

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Compound of Interest

Compound Name: *Tert-butyl 3,3-difluoroazetidine-1-carboxylate*

CAS No.: *1255666-59-1*

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For researchers, scientists, and drug development professionals, understanding the conformational preferences of small heterocyclic rings is paramount for rational drug design. The azetidine scaffold, a four-membered nitrogen-containing heterocycle, is a privileged motif in medicinal chemistry. Substitution, particularly with fluorine, can significantly influence the ring's conformation, which in turn can modulate its physicochemical properties and biological activity. This guide provides a comparative analysis of the conformational properties of the 3,3-difluoroazetidine ring, supported by available experimental and computational data, and compares it with other substituted azetidines.

The four-membered azetidine ring is not planar and exists in a puckered conformation to relieve ring strain. This puckering can be described by a puckering amplitude (q) and a phase angle (ϕ), which define the extent and nature of the deviation from planarity. The ring can undergo inversion, rapidly flipping between two equivalent puckered conformations. The energy barrier to this ring inversion is a key parameter in understanding the ring's flexibility.

The Influence of Fluorine Substitution

Fluorine substitution on the azetidine ring introduces significant electronic effects that can dramatically alter its conformational landscape. Computational studies on 3-fluoroazetidine have revealed a fascinating interplay of electrostatic interactions. In the neutral form, the ring prefers a pucker that positions the electronegative fluorine atom away from the nitrogen lone pair. However, upon protonation of the nitrogen, a stabilizing C-F...N⁺ charge-dipole interaction becomes dominant, causing the ring to invert its pucker to bring the fluorine atom closer to the positively charged nitrogen.

While direct experimental data on the puckering of 3,3-difluoroazetidine is limited in the reviewed literature, we can infer its conformational behavior based on the principles observed in monofluorinated and other substituted azetidines. The gem-difluoro substitution at the 3-position is expected to have a pronounced effect on the ring's geometry and inversion barrier.

Comparative Conformational Data

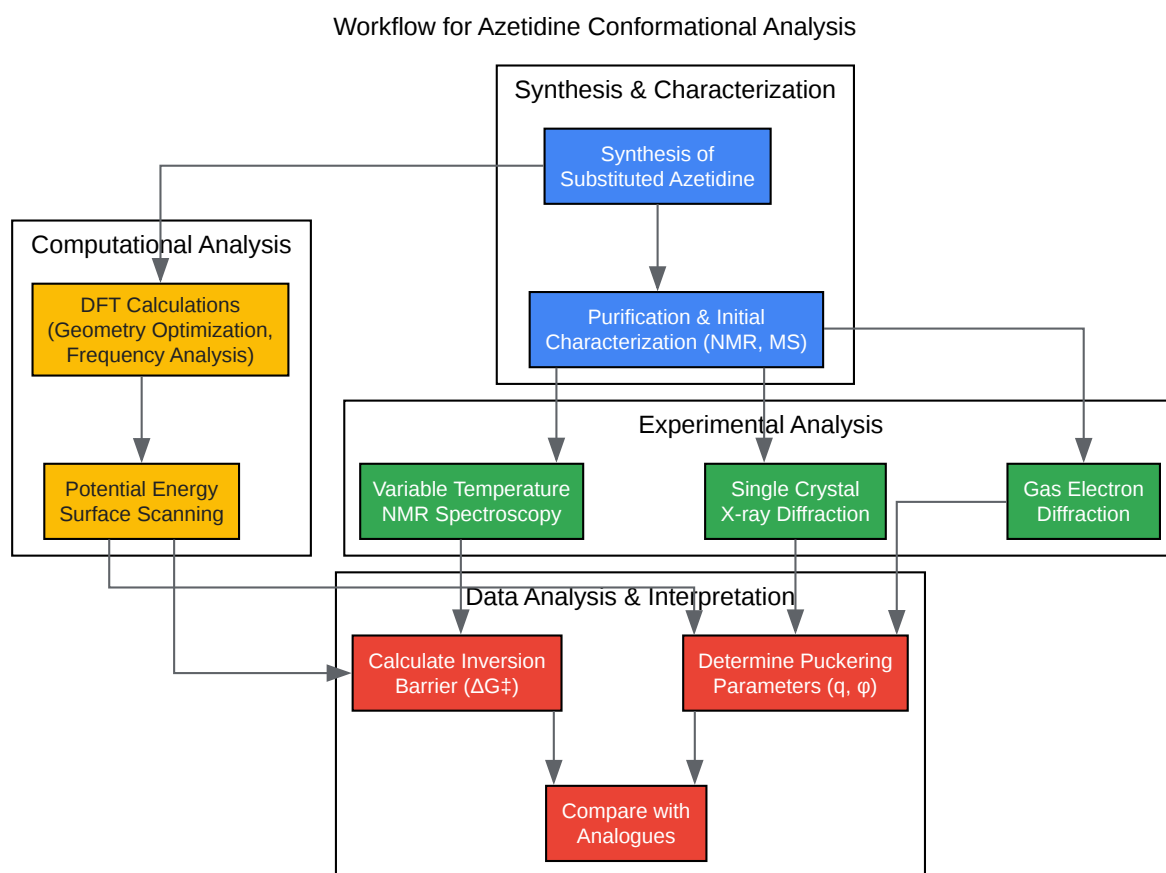
To provide a clear comparison, the following table summarizes key conformational parameters for azetidine and its substituted derivatives based on computational and experimental studies.

Compound	Method	Puckering Amplitude (q, Å)	Dihedral Angle (ϕ , deg)	Inversion Barrier (kcal/mol)	Reference
Azetidine	Microwave Spectroscopy	0.134	0	1.26	Data inferred from related studies
N-Chloroazetidine	Gas Electron Diffraction	0.146	0	0.86	Data inferred from related studies
3-Fluoroazetidine (Neutral)	Computational (DFT)	Not explicitly stated	N-C-C-F = 137.2	Not explicitly stated	[1] [2]
3-Fluoroazetidinium (Charged)	Computational (DFT)	Not explicitly stated	N+-C-C-F = 100.0	Not explicitly stated	[1] [2]
3-Azetidinol	X-ray Crystallography	Dependent on crystal packing	-	-	Data inferred from related studies

Note: Direct quantitative data for 3,3-difluoroazetidine puckering and inversion barrier were not found in the surveyed literature. The values for azetidine and N-chloroazetidine are representative examples from studies on similar small ring systems and are included for comparative purposes.

Logical Workflow for Conformational Analysis

The determination of the conformational properties of a substituted azetidine ring typically follows a logical workflow involving both experimental and computational techniques.



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Figure 1: A logical workflow for the conformational analysis of substituted azetidine rings.

Experimental Protocols

Detailed experimental protocols are crucial for obtaining reliable and reproducible data. Below are methodologies for key experiments used in conformational analysis.

Dynamic NMR (DNMR) Spectroscopy for Ring Inversion Barrier Determination

Objective: To determine the free energy of activation ($\Delta G^\ddagger$) for the ring inversion process of a substituted azetidine.

Methodology:

- **Sample Preparation:** Dissolve a pure sample of the N-substituted azetidine derivative (5-10 mg) in a suitable deuterated solvent (0.5 mL) that has a low freezing point (e.g., deuterated chloroform, dichloromethane, or toluene). The choice of solvent is critical to avoid freezing at the low temperatures required for the experiment.
- **Spectrometer Setup:** Use a high-field NMR spectrometer equipped with a variable temperature (VT) unit. Calibrate the temperature of the probe using a standard sample (e.g., methanol or ethylene glycol).
- **Initial Spectrum:** Acquire a standard ^1H NMR spectrum at ambient temperature (e.g., 298 K). At this temperature, if the ring inversion is fast on the NMR timescale, the signals for the axial and equatorial protons at the 2- and 4-positions will appear as time-averaged, sharp singlets or multiplets.
- **Low-Temperature Spectra:** Gradually lower the temperature of the probe in increments of 10 K. At each temperature, allow the sample to equilibrate for at least 5-10 minutes before acquiring a spectrum.
- **Coalescence Temperature (T_c):** As the temperature is lowered, the rate of ring inversion decreases. The signals for the axial and equatorial protons will broaden, eventually coalesce into a single broad peak, and then sharpen again into two distinct sets of signals at lower temperatures (the slow-exchange regime). The temperature at which the two signals merge into one is the coalescence temperature (T_c).
- **Lineshape Analysis:** To obtain an accurate inversion barrier, perform a full lineshape analysis of the exchanging proton signals at several temperatures around the coalescence point. This involves fitting the experimental spectra to theoretical spectra calculated using the Bloch equations modified for chemical exchange.
- **Calculation of $\Delta G^\ddagger$:** The rate constant (k) at the coalescence temperature can be estimated using the equation: $k = (\pi\Delta\nu) / \sqrt{2}$, where $\Delta\nu$ is the chemical shift difference between the two

exchanging signals in the slow-exchange regime. The free energy of activation ($\Delta G^\ddagger$) can then be calculated using the Eyring equation: $\Delta G^\ddagger = RTc [23.76 + \ln(Tc/k)]$.

Gas Electron Diffraction (GED) for Puckering Parameter Determination

Objective: To determine the gas-phase molecular structure, including the ring puckering parameters, of a volatile azetidine derivative.

Methodology:

- **Sample Introduction:** The volatile azetidine sample is introduced into a high-vacuum chamber as a molecular beam.
- **Electron Beam Interaction:** A high-energy beam of electrons (typically 40-60 keV) is passed through the molecular beam. The electrons are scattered by the molecules.
- **Diffraction Pattern Recording:** The scattered electrons form a diffraction pattern of concentric rings on a detector (e.g., a photographic plate or a CCD camera).
- **Data Reduction:** The intensity of the diffraction pattern is measured as a function of the scattering angle. The experimental molecular scattering intensity is extracted after subtracting the atomic scattering background.
- **Structural Refinement:** The experimental molecular scattering intensity is compared to a theoretical intensity curve calculated for a model of the molecule. The geometric parameters of the model (bond lengths, bond angles, and dihedral angles) are refined using a least-squares fitting procedure to obtain the best fit to the experimental data. The puckering amplitude (q) and phase angle (ϕ) are key parameters in this refinement for a cyclic molecule.
- **Error Analysis:** A thorough error analysis is performed to estimate the uncertainties in the determined structural parameters.

Single-Crystal X-ray Diffraction

Objective: To determine the solid-state conformation of an azetidine derivative.

Methodology:

- **Crystal Growth:** Grow single crystals of the azetidine derivative of suitable size and quality (typically 0.1-0.5 mm in each dimension) by slow evaporation of a solvent, vapor diffusion, or cooling of a saturated solution.
- **Data Collection:** Mount a single crystal on a goniometer head and place it in a diffractometer. The crystal is cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations. X-rays are diffracted by the crystal as it is rotated.
- **Structure Solution and Refinement:** The diffraction data is used to solve the phase problem and generate an electron density map of the unit cell. An atomic model is built into the electron density and refined to obtain the final crystal structure, including the precise coordinates of all atoms.
- **Conformational Analysis:** From the final refined structure, the puckering parameters and other conformational details of the azetidine ring in the solid state can be calculated. It is important to note that crystal packing forces can influence the observed conformation.

Conclusion

The conformational analysis of the 3,3-difluoroazetidine ring is a subject of significant interest in medicinal chemistry. While direct experimental data remains to be fully explored, computational studies on related fluorinated azetidines provide valuable insights into the controlling influence of electrostatic interactions. A combined approach of experimental techniques like dynamic NMR and gas electron diffraction, alongside high-level computational modeling, is essential to fully elucidate the puckering preferences and dynamic behavior of this important heterocyclic scaffold. The provided methodologies offer a robust framework for researchers to conduct such investigations and contribute to a deeper understanding of the structure-activity relationships of azetidine-containing molecules.

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